

comparing human IL-2 from different commercial suppliers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: HUMAN IL-2

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A Comprehensive Guide to Commercially Available Recombinant **Human IL-2** for Research and Drug Development

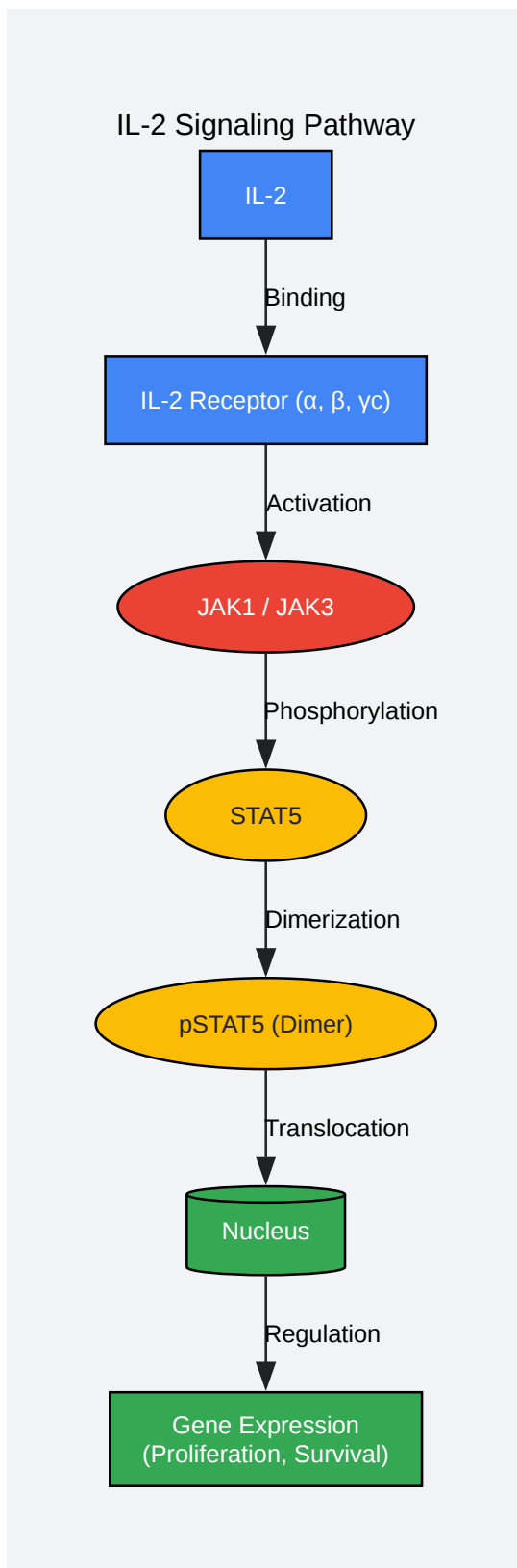
For researchers, scientists, and professionals in drug development, the selection of high-quality reagents is paramount to achieving reliable and reproducible results. Recombinant human Interleukin-2 (IL-2) is a critical cytokine in immunology and cancer research, widely used for the expansion of T cells and Natural Killer (NK) cells. However, the market offers a variety of IL-2 products from different commercial suppliers, each with its own set of specifications. This guide provides an objective comparison of **human IL-2** from several prominent suppliers, supported by experimental data and detailed protocols to aid in making an informed decision.

Understanding IL-2 Signaling

Interleukin-2 mediates its effects primarily through the Janus kinase/signal transducer and activator of transcription (JAK-STAT) pathway.[1][2][3] Upon binding to its receptor complex (IL-2R), which consists of α , β , and γ chains, IL-2 activates JAK1 and JAK3 kinases.[2][4] These kinases then phosphorylate STAT5 proteins, which dimerize and translocate to the nucleus to

regulate the transcription of genes involved in cell proliferation, differentiation, and survival.[2]

[3][5]



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Caption: IL-2 binds its receptor, activating JAKs, which phosphorylate STAT5, leading to gene expression.

Comparing Commercial Human IL-2: A Data-Driven Approach

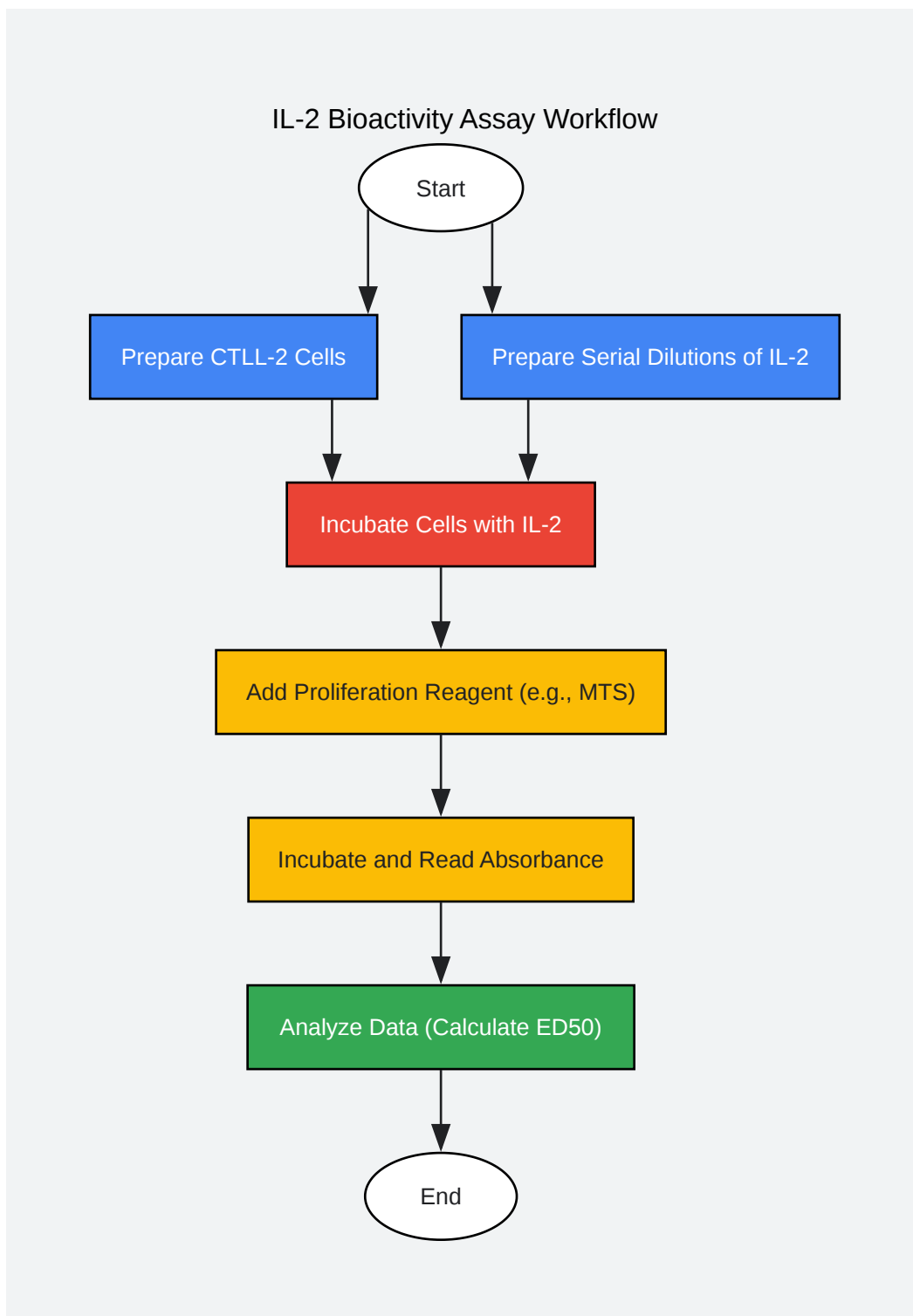
The quality and bioactivity of recombinant IL-2 can vary significantly between suppliers, impacting experimental outcomes. Key parameters to consider are purity, endotoxin levels, and biological activity (often measured as ED50 in a cell proliferation assay). Below is a summary of specifications for **human IL-2** from several major suppliers.

Supplier	Catalog Number	Purity	Endotoxin Level	Bioactivity (ED50)	Source Organism
R&D Systems	202-IL-010	> 97%	< 0.10 EU per 1 µg	0.05-0.3 ng/mL (CTLL-2 proliferation)	E. coli
Thermo Fisher	200-02-50UG	Not Specified	Not Specified	≤ 0.1 ng/mL (CTLL-2 proliferation)	E. coli
Sino Biological	GMP-11848-HNAE	≥ 95% (SDS-PAGE & SEC-HPLC)	< 5 EU per mg	1-8 ng/mL (CTLL-2 proliferation)	E. coli
Cell Signaling	31058	≥ 95%	≤ 1 EU / 1 µg	≤ 3 ng/mL (CTLL-2 proliferation)	E. coli
Miltenyi Biotec	130-097-743	> 97%	< 0.1 EU/µg	≤ 0.2 ng/mL (CTLL-2 proliferation)	E. coli
Biofargo	Not Specified	> 90%	< 0.1 EU per 1 µg	Activity of ≥2x10 ⁷ IU/mg (CTLL-2 proliferation)	E. coli

Note: This data is compiled from publicly available information on the respective company websites and may be subject to change. It is recommended to consult the lot-specific certificate of analysis for the most accurate information.

Experimental Workflow for Bioactivity Assessment

The most common method for determining the biological activity of recombinant IL-2 is a T-cell proliferation assay using the murine CTLL-2 cell line.[6][7][8][9] This assay measures the dose-dependent stimulation of cell proliferation induced by IL-2.



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Caption: Workflow for assessing IL-2 bioactivity using a CTLL-2 cell proliferation assay.

Detailed Experimental Protocol: CTLL-2 Proliferation Assay

This protocol outlines the steps for determining the bioactivity of recombinant **human IL-2** using the CTLL-2 cell line.

Materials:

- CTLL-2 cells (ATCC® TIB-214™)
- Complete RPMI 1640 medium: RPMI 1640 supplemented with 10% fetal bovine serum (FBS), 2 mM L-glutamine, 1 mM sodium pyruvate, and 50 µM 2-mercaptoethanol.
- Recombinant **human IL-2** (from various suppliers)
- Phosphate-buffered saline (PBS)
- MTS or similar cell proliferation assay reagent
- 96-well flat-bottom microplates
- CO2 incubator (37°C, 5% CO2)
- Microplate reader

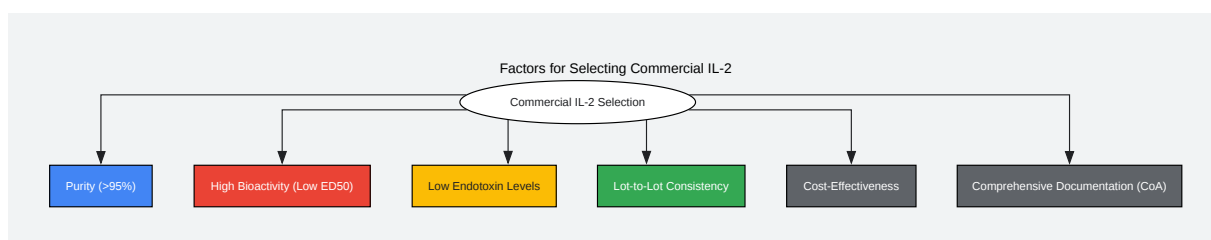
Procedure:

- Cell Preparation:
 - Culture CTLL-2 cells in complete RPMI 1640 medium supplemented with a maintenance concentration of IL-2 (e.g., 2 ng/mL).
 - Prior to the assay, wash the cells three times with PBS to remove any residual IL-2.
 - Resuspend the cells in complete RPMI 1640 medium without IL-2 and determine the cell concentration and viability using a hemocytometer and trypan blue exclusion.
 - Adjust the cell suspension to a final concentration of 1×10^5 cells/mL.

- IL-2 Dilution Series:
 - Reconstitute the lyophilized IL-2 from each supplier according to the manufacturer's instructions to create a stock solution.
 - Prepare a serial dilution of each IL-2 stock solution in complete RPMI 1640 medium. A typical starting concentration is 10 ng/mL, with 1:2 or 1:3 serial dilutions.
 - Include a negative control (medium only) and a positive control (a known standard of IL-2).
- Assay Setup:
 - Add 50 μ L of the cell suspension (5,000 cells) to each well of a 96-well plate.
 - Add 50 μ L of each IL-2 dilution to the respective wells in triplicate.
 - For the negative control wells, add 50 μ L of complete RPMI 1640 medium.
- Incubation:
 - Incubate the plate for 48 hours in a humidified CO₂ incubator at 37°C.
- Measurement of Proliferation:
 - Add 20 μ L of MTS reagent to each well.
 - Incubate the plate for an additional 2-4 hours at 37°C, or until a color change is apparent.
 - Measure the absorbance at 490 nm using a microplate reader.
- Data Analysis:
 - Subtract the average absorbance of the negative control wells from all other absorbance readings.
 - Plot the absorbance values against the corresponding IL-2 concentrations.
 - Determine the ED₅₀ value, which is the concentration of IL-2 that induces 50% of the maximum proliferative response, using a four-parameter logistic curve fit.

Key Considerations for Selecting a Commercial IL-2

The choice of a commercial IL-2 supplier should be based on a combination of factors to ensure experimental success and reproducibility.



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Caption: Key factors to consider when choosing a commercial source of recombinant **human IL-2**.

In summary, while many commercial suppliers offer high-quality recombinant **human IL-2**, it is crucial to evaluate their products based on purity, bioactivity, and endotoxin levels. The provided data and protocols serve as a guide to assist researchers in making an informed decision that best suits their experimental needs and ensures the reliability of their results. Always refer to the supplier's certificate of analysis for lot-specific information.

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- To cite this document: BenchChem. [comparing human IL-2 from different commercial suppliers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1166187/docs#comparing-human-il-2-from-different-commercial-suppliers\]](https://www.benchchem.com/product/b1166187/docs#comparing-human-il-2-from-different-commercial-suppliers)

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